

Personal protective equipment for handling Acid-PEG10-t-butyl ester

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Compound of Interest

Compound Name: Acid-PEG10-t-butyl ester

Cat. No.: B12417773

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Essential Safety and Handling Guide for Acid-PEG10-t-butyl ester

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **Acid-PEG10-t-butyl ester**. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₂₈ H ₅₄ O ₁₄	[1] [2] [3] [4]
Molecular Weight	614.7 g/mol	[1] [2]
Purity	≥98%	[1] [2]
Appearance	Colorless liquid or to be determined	[3] [5] [6]
Solubility	DMSO, DCM, DMF	[1] [2]
Storage Conditions	-20°C, dry and dark	[1] [2] [3] [5] [6]

Hazard Identification and Safety Precautions

Based on data for the structurally similar Acid-PEG1-t-butyl ester, **Acid-PEG10-t-butyl ester** is presumed to present similar hazards.[\[7\]](#) The following pictograms and statements summarize the potential risks:

Pictogram:



Signal Word: Warning[\[7\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[7\]](#)
- H319: Causes serious eye irritation.[\[7\]](#)
- H335: May cause respiratory irritation.[\[7\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[7\]](#)
- P264: Wash skin thoroughly after handling.[\[7\]](#)
- P271: Use only outdoors or in a well-ventilated area.[\[7\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[7\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[\[7\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[7\]](#)
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.[\[7\]](#)
- P405: Store locked up.[\[7\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[7\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling **Acid-PEG10-t-butyl ester** to minimize exposure and ensure personal safety.

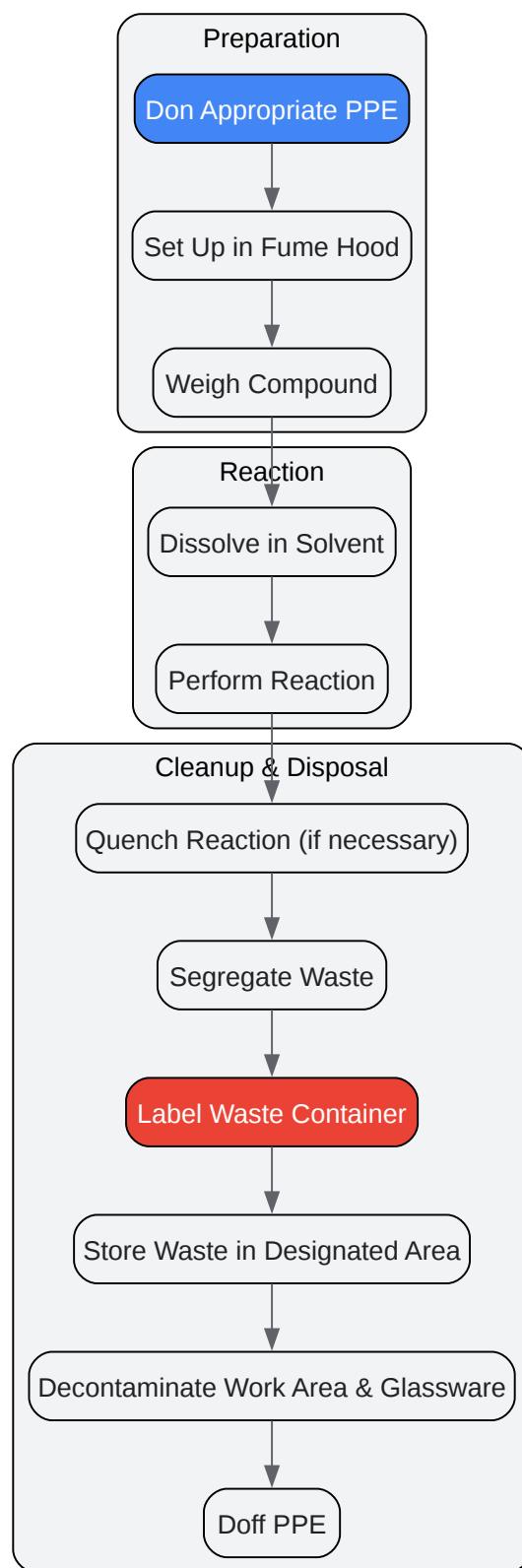
PPE Category	Item	Specifications and Rationale
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. ^{[8][9]} Always inspect gloves for integrity before use. For tasks with a high risk of splash or for handling highly concentrated solutions, consider double-gloving. ^[9]
Eye and Face Protection	Safety goggles or face shield	Use safety goggles that meet ANSI Z87.1 standards to protect against splashes. ^[10] A face shield worn over safety glasses is required when there is a significant risk of splashing or exothermic reaction. ^{[8][10][11]}
Body Protection	Laboratory coat or gown	A long-sleeved, buttoned lab coat is mandatory. ^[10] For larger quantities or in situations with a higher risk of spills, a disposable gown made of a resistant material like polyethylene-coated polypropylene should be used. ^[8]
Respiratory Protection	Use in a well-ventilated area	Work should be conducted in a chemical fume hood to minimize inhalation of vapors or aerosols. ^[7] If engineering controls are insufficient, a respirator may be required. ^[10]
Foot Protection	Closed-toe shoes	Shoes that cover the entire foot are required to protect

against spills.[\[10\]](#)

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety and environmental protection.

Experimental Workflow for Handling **Acid-PEG10-t-butyl ester**

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